

The Unseen Contributor: A Technical Guide to 4-Penten-1-yl Acetate

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Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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Introduction

4-Penten-1-yl acetate, a lesser-known ester, exists at the intersection of synthetic organic chemistry and the study of natural volatiles. While not as widely recognized as other flavor and fragrance compounds, its unique unsaturated structure presents interesting possibilities for chemical synthesis and potential biological activity. This technical guide provides a comprehensive overview of the discovery, history, and key experimental data related to **4-penten-1-yl acetate**, catering to a scientific audience.

Historical Context and Discovery

The specific historical record detailing the first synthesis or isolation of **4-penten-1-yl acetate** is not well-documented in prominent scientific literature. However, its discovery can be contextualized within the broader history of organic chemistry, particularly the synthesis of esters for the flavor and fragrance industry which began in the mid-19th century. It is highly probable that **4-penten-1-yl acetate** was first synthesized as part of systematic studies into the properties of unsaturated alcohols and their corresponding esters.

While direct evidence of its isolation from a specific natural source is scarce, modern analytical techniques like headspace gas chromatography-mass spectrometry (GC-MS) have identified a vast array of volatile esters in fruits and flowers. Although not commonly listed as a major component, it is plausible that **4-penten-1-yl acetate** is present as a minor or trace volatile in

some plant species. Its classification as a "secondary metabolite" in databases like the Human Metabolome Database suggests a natural origin, though extensive research into its specific botanical sources is lacking.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **4-penten-1-yl acetate** is presented in Table 1. This information is crucial for its identification, purification, and handling in a laboratory setting.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
CAS Number	1576-85-8
Appearance	Colorless liquid
Odor	Fruity, green
Boiling Point	144-146 °C
Density	0.911 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.418

Table 1: Physicochemical Properties of **4-Penten-1-yl Acetate**

Spectroscopic data is essential for the structural elucidation and confirmation of **4-penten-1-yl acetate**. Table 2 provides a summary of expected spectroscopic characteristics.

Spectroscopy Type	Expected Peaks
^1H NMR (CDCl_3)	δ ~5.8 (m, 1H, $-\text{CH}=\text{CH}_2$), ~5.0 (m, 2H, $-\text{CH}=\text{CH}_2$), ~4.1 (t, 2H, $-\text{CH}_2-\text{O}-$), ~2.0 (s, 3H, $-\text{C}(\text{O})-\text{CH}_3$), ~2.1 (q, 2H, $=\text{CH}-\text{CH}_2-$), ~1.7 (quintet, 2H, $-\text{CH}_2-\text{CH}_2-\text{O}-$)
^{13}C NMR (CDCl_3)	δ ~171.0 ($\text{C}=\text{O}$), ~138.0 ($-\text{CH}=\text{}$), ~115.0 ($=\text{CH}_2$), ~64.0 ($-\text{CH}_2-\text{O}-$), ~30.0 ($=\text{CH}-\text{CH}_2-$), ~28.0 ($-\text{CH}_2-\text{CH}_2-\text{O}-$), ~21.0 ($-\text{C}(\text{O})-\text{CH}_3$)
IR (neat)	~3075 cm^{-1} (C-H stretch, vinyl), ~2940 cm^{-1} (C-H stretch, alkyl), ~1740 cm^{-1} ($\text{C}=\text{O}$ stretch, ester), ~1640 cm^{-1} ($\text{C}=\text{C}$ stretch, vinyl), ~1240 cm^{-1} (C-O stretch, ester), ~915 cm^{-1} (C-H bend, vinyl)
Mass Spec (EI)	m/z (%): 128 (M^+), 86 ($\text{M}^+ - \text{CH}_2=\text{CH}_2$), 68 ($\text{M}^+ - \text{CH}_3\text{COOH}$), 43 (CH_3CO^+)

Table 2: Spectroscopic Data for **4-Penten-1-yl Acetate**

Experimental Protocols

The synthesis of **4-penten-1-yl acetate** is most commonly achieved through the esterification of its corresponding alcohol, 4-penten-1-ol. A detailed protocol for a typical laboratory-scale synthesis is provided below.

Synthesis of 4-Penten-1-ol (Precursor)

A well-established method for the synthesis of 4-penten-1-ol is the reaction of tetrahydrofurfuryl chloride with sodium in ether, as detailed in Organic Syntheses.

Materials:

- Tetrahydrofurfuryl chloride
- Sodium metal

- Anhydrous diethyl ether
- Ice
- Magnesium sulfate

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, place powdered sodium under anhydrous ether.
- A solution of tetrahydrofurfuryl chloride in anhydrous ether is added dropwise to the stirred suspension of sodium. The reaction is exothermic and should be controlled with an ice bath.
- After the addition is complete, the reaction mixture is stirred for several hours.
- The mixture is then carefully quenched with ice water.
- The ether layer is separated, dried over anhydrous magnesium sulfate, and the ether is removed by distillation.
- The resulting crude 4-penten-1-ol is purified by fractional distillation.

Synthesis of 4-Penten-1-yl acetate

The esterification of 4-penten-1-ol can be achieved using acetic anhydride with an acid catalyst or by reaction with acetyl chloride in the presence of a base.

Method A: Esterification using Acetic Anhydride

Materials:

- 4-Penten-1-ol
- Acetic anhydride
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate
- Diethyl ether

Procedure:

- To a flask containing 4-penten-1-ol, add an excess of acetic anhydride.
- Carefully add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Allow the reaction to stir at room temperature for several hours or until completion (monitored by TLC or GC).
- Pour the reaction mixture into a separatory funnel containing cold water and diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (until effervescence ceases), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **4-penten-1-yl acetate** by fractional distillation.

Method B: Esterification using Acetyl Chloride

Materials:

- 4-Penten-1-ol
- Acetyl chloride
- Pyridine or triethylamine
- Anhydrous diethyl ether
- Dilute hydrochloric acid

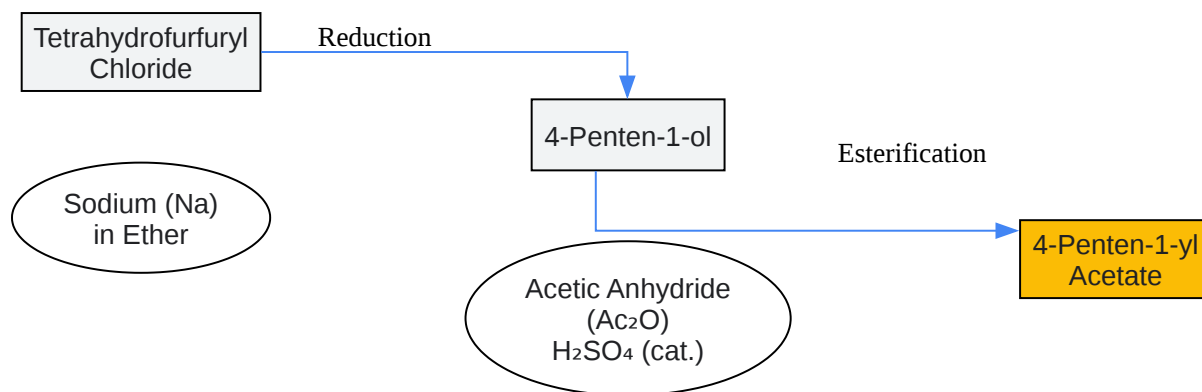
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 4-penten-1-ol in anhydrous diethyl ether in a flask under an inert atmosphere (e.g., nitrogen or argon).
- Add a stoichiometric amount of a non-nucleophilic base such as pyridine or triethylamine.
- Cool the mixture in an ice bath and add acetyl chloride dropwise.
- Allow the reaction to warm to room temperature and stir until completion.
- Filter the reaction mixture to remove the pyridinium or triethylammonium hydrochloride salt.
- Wash the filtrate sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by fractional distillation.

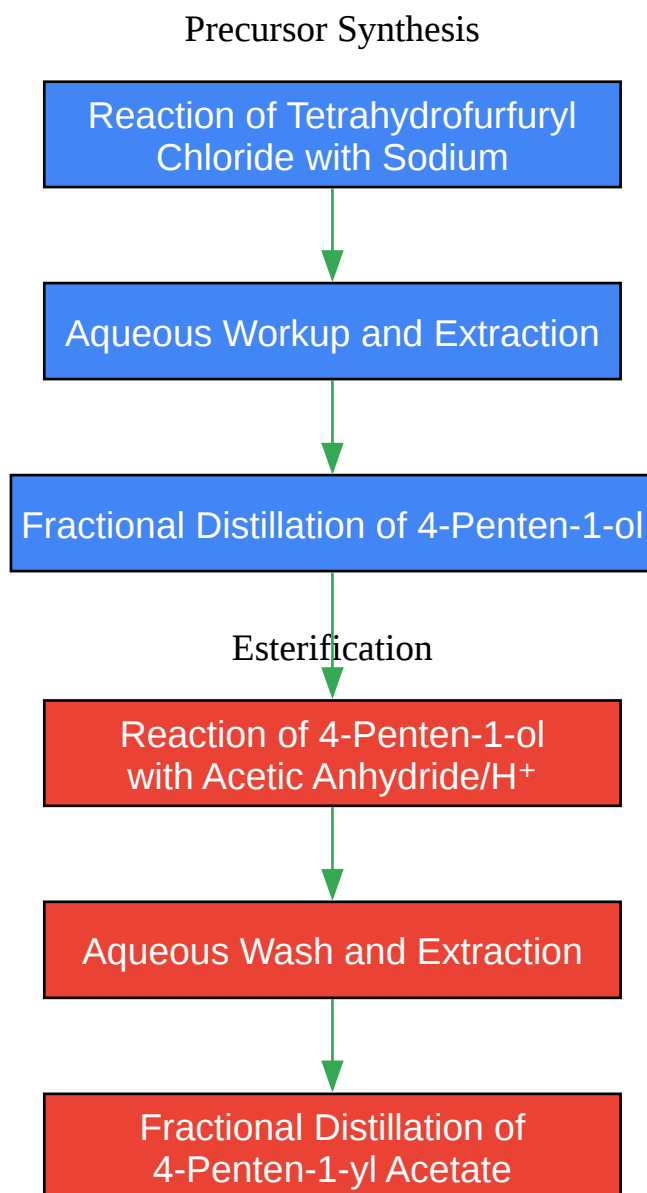
Visualizations

The following diagrams illustrate the key chemical transformations and a logical workflow for the synthesis of **4-penten-1-yl acetate**.



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Synthesis Pathway of **4-Penten-1-yl Acetate**.



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Experimental Workflow for Synthesis.

Conclusion

4-Penten-1-yl acetate represents an interesting, though understudied, member of the ester family. Its synthesis is straightforward from its precursor alcohol, 4-penten-1-ol, utilizing standard esterification methodologies. While its natural occurrence is not well-defined, it likely exists as a trace volatile in the complex aromatic profiles of some plants. The data and

protocols presented in this guide offer a solid foundation for researchers interested in exploring the chemistry and potential applications of this unsaturated ester. Further investigation into its natural sources and biological activities could reveal novel properties and applications for this compound.

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